An In-Depth Technical Guide to the Thermodynamic Properties of Sodium 5-Hydroxyvalerate

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Compound of Interest

Compound Name: *sodium;5-hydroxypentanoate*

Cat. No.: *B7946187*

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Abstract

This technical guide provides a comprehensive overview of the thermodynamic properties of sodium 5-hydroxyvalerate, a compound of interest in various chemical and pharmaceutical applications. Given the current scarcity of direct experimental data for this specific molecule, this document outlines the fundamental principles and detailed methodologies for its synthesis, purification, and the subsequent experimental and computational determination of its key thermodynamic parameters. This guide is intended for researchers, scientists, and drug development professionals, offering a robust framework for obtaining and understanding the thermodynamic profile of sodium 5-hydroxyvalerate. We will delve into the causality behind experimental choices and present self-validating protocols to ensure scientific integrity.

Introduction: The Significance of Sodium 5-Hydroxyvalerate and Its Thermodynamic Profile

Sodium 5-hydroxyvalerate (CAS No: 37435-69-1), the sodium salt of 5-hydroxypentanoic acid, is a bifunctional molecule featuring both a carboxylate and a hydroxyl group.[1][2][3] This

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structure imparts unique chemical properties, making it a valuable building block in organic synthesis and a potential candidate in pharmaceutical formulations. Understanding its thermodynamic properties—such as enthalpy of formation, entropy, Gibbs free energy of formation, and heat capacity—is paramount for process development, reaction engineering, and predicting its stability and reactivity under various conditions.

A thorough thermodynamic characterization is essential for:

- Reaction Energetics: Predicting the feasibility and spontaneity of reactions involving sodium 5-hydroxyvalerate.
- Process Design and Safety: Designing safe and efficient manufacturing processes by understanding heat flow and potential thermal hazards.
- Formulation Development: Assessing the stability of different formulations and predicting shelf-life.
- Computational Modeling: Providing accurate parameters for molecular modeling and simulations.

This guide will provide the necessary theoretical background and practical protocols to empower researchers to fully characterize the thermodynamic landscape of this important molecule.

Synthesis and Characterization of Sodium 5-Hydroxyvalerate

Accurate thermodynamic measurements are contingent on the purity of the analyte. Therefore, a well-defined synthesis and rigorous characterization are the foundational first steps.

Synthesis from δ-Valerolactone

A common and efficient method for the preparation of sodium 5-hydroxyvalerate is through the base-catalyzed hydrolysis of δ-valerolactone.[4]

Protocol: Synthesis of Sodium 5-hydroxyvalerate

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- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve δ-valerolactone (1.0 equivalent) in a 90% ethanol solution.
- Base Addition: While stirring, add a stoichiometric amount (1.0 to 1.1 equivalents) of sodium hydroxide (NaOH) to the solution.
- Reaction Conditions: Heat the reaction mixture to a gentle reflux (approximately 80°C) and maintain for 30 minutes.
- Cooling and Stirring: After the initial heating period, allow the reaction to cool to room temperature and continue stirring for an additional 2 hours to ensure complete hydrolysis.
- Solvent Removal: Remove the ethanol and water under reduced pressure using a rotary evaporator to yield the crude sodium 5-hydroxyvalerate.
- Purification: The crude product should be purified by recrystallization from a suitable solvent system (e.g., ethanol/ether) to obtain a high-purity solid.
- Drying: Dry the purified product under vacuum to remove any residual solvent.

dot graph TD { A[δ-Valerolactone] -->|NaOH, 90% EtOH, 80°C, 30 min| B(Reaction Mixture); B -->|Cool to RT, stir 2h| C(Complete Hydrolysis); C -->|Rotary Evaporation| D(Crude Sodium 5-hydroxyvalerate); D -->|Recrystallization| E(Purified Product); E -->|Vacuum Drying| F(High-Purity Sodium 5-hydroxyvalerate); }

Caption: Workflow for the synthesis of high-purity sodium 5-hydroxyvalerate.

Physicochemical Characterization

The identity and purity of the synthesized sodium 5-hydroxyvalerate must be confirmed before proceeding with thermodynamic measurements.

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Property	Analytical Technique	Expected Outcome
Molecular Formula	C5H9NaO3	-
Molecular Weight	140.11 g/mol	-
Appearance	White to Off-White Solid	Visual Inspection
Melting Point	162-164°C	Differential Scanning Calorimetry (DSC) or Melting Point Apparatus.[2][4] A sharp melting point indicates high purity.
Identity	1H NMR, 13C NMR, FTIR	Spectra consistent with the molecular structure of sodium 5-hydroxyvalerate.
Purity	Elemental Analysis, HPLC	Elemental composition matching theoretical values. A single sharp peak in the HPLC chromatogram.
Solubility	-	Slightly soluble in DMSO (heated) and methanol.[2][4]

Experimental Determination of Thermodynamic Properties

The following section details the experimental methodologies for determining the key thermodynamic properties of sodium 5-hydroxyvalerate.

Enthalpy of Formation (ΔHf°)

The standard enthalpy of formation can be determined experimentally using bomb calorimetry.[5][6][7][8][9][10] This technique measures the heat of combustion (ΔHc°) at constant volume.

Protocol: Bomb Calorimetry

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- Calorimeter Calibration: Calibrate the bomb calorimeter using a standard substance with a known heat of combustion, such as benzoic acid.[6] This determines the heat capacity of the calorimeter (Ccal).
- Sample Preparation: Press a known mass (typically 0.5-1.0 g) of high-purity, dried sodium 5-hydroxyvalerate into a pellet.
- Bomb Assembly: Place the pellet in the sample holder within the bomb. Attach a fuse wire of known length and mass, ensuring it is in contact with the sample. Add a small, known amount of water to the bomb to saturate the atmosphere and ensure complete combustion to CO2 and H2O.
- Pressurization: Seal the bomb and pressurize it with excess pure oxygen (typically to 20-30 atm).
- Calorimetry Run: Place the bomb in the calorimeter, which contains a precisely known mass of water. Allow the system to reach thermal equilibrium.
- Ignition and Data Acquisition: Ignite the sample and record the temperature change of the water until a stable final temperature is reached.
- Corrections: Account for the heat released by the combustion of the fuse wire and the formation of any side products (e.g., nitric acid from residual N2 in the bomb).
- Calculation of ΔHc°: Calculate the heat of combustion at constant volume (ΔUc°) and then convert it to the enthalpy of combustion at constant pressure (ΔHc°).
- Calculation of ΔHf°: Use Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO2(g), H2O(l), and Na2CO3(s)), to calculate the standard enthalpy of formation of sodium 5-hydroxyvalerate.

dot graph TD { subgraph "Calibration" A[Combust Benzoic Acid] --> B{Measure ΔT}; B --> C[Calculate C_cal]; end subgraph "Measurement" D[Combust Sodium 5-hydroxyvalerate] --> E{Measure ΔT}; E --> F[Calculate ΔU_c°]; end C --> F; F --> G[Calculate ΔH_c°]; G --> H[Calculate ΔH_f° using Hess's Law]; }

Caption: Workflow for determining the enthalpy of formation via bomb calorimetry.

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Heat Capacity (Cp) and Phase Transitions

Differential Scanning Calorimetry (DSC) is a powerful technique for measuring the heat capacity of a substance as a function of temperature and for observing phase transitions (e.g., melting, glass transitions).[11]

Protocol: Differential Scanning Calorimetry

- Sample Preparation: Accurately weigh a small amount (typically 5-10 mg) of purified sodium 5-hydroxyvalerate into an aluminum DSC pan and hermetically seal it.
- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.
- Temperature Program: Heat the sample at a controlled rate (e.g., 10°C/min) over the desired temperature range.
- Data Analysis:
  - Heat Capacity (Cp): The heat flow difference between the sample and the reference is proportional to the heat capacity of the sample. By comparing the heat flow to that of a standard material with a known heat capacity (e.g., sapphire), the specific heat capacity of sodium 5-hydroxyvalerate can be determined as a function of temperature.
  - Melting Point and Enthalpy of Fusion (ΔHfus): An endothermic peak in the DSC thermogram indicates melting. The onset of the peak corresponds to the melting point, and the area under the peak is proportional to the enthalpy of fusion.

Entropy (S°) and Gibbs Free Energy (G°)

The standard entropy (S°) can be determined from heat capacity data obtained from low-temperature DSC measurements down to near absolute zero, based on the Third Law of Thermodynamics.

The Gibbs free energy of formation (ΔGf°) can then be calculated using the fundamental thermodynamic equation:[12][13]

$\Delta G_f^\circ = \Delta H_f^\circ - T\Delta S_f^\circ$

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Where:

- ΔHf° is the standard enthalpy of formation.
- T is the standard temperature (298.15 K).
- ΔSf° is the standard entropy of formation, calculated from the absolute entropies of the compound and its constituent elements in their standard states.

Computational Estimation of Thermodynamic Properties

In the absence of experimental data, computational chemistry provides a powerful tool for estimating thermodynamic properties.[14]

Workflow: Computational Thermodynamics

- Molecular Geometry Optimization: The 3D structure of the sodium 5-hydroxyvalerate ion pair is optimized using a suitable level of theory (e.g., Density Functional Theory with a basis set like B3LYP/6-31G*).
- Frequency Calculation: A frequency analysis is performed on the optimized geometry to confirm it is a true minimum on the potential energy surface and to obtain the vibrational frequencies.
- Thermochemical Analysis: The vibrational frequencies, along with the translational and rotational contributions, are used to calculate the standard enthalpy, entropy, and Gibbs free energy at a given temperature using statistical mechanics principles.

dot graph TD { A[Define Molecular Structure] --> B{Geometry Optimization}; B --> C{Frequency Calculation}; C --> D[Thermochemical Analysis]; D --> E[Enthalpy, Entropy, Gibbs Free Energy]; }

Caption: A generalized workflow for the computational estimation of thermodynamic properties.

Summary of Thermodynamic Data

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Due to the lack of direct experimental data for sodium 5-hydroxyvalerate, the following table provides a template for the data that would be obtained through the methodologies described in this guide. For comparative purposes, available data for the structurally similar sodium n-pentanoate is included where possible.

Thermodynamic Property	Symbol	Expected Value for Sodium 5-hydroxyvalerate	Analogous Data (Sodium n-pentanoate)
Standard Enthalpy of Formation (solid)	ΔHf°	To be determined experimentally/computationally	Data not readily available
Standard Molar Entropy (solid)	S°	To be determined experimentally/computationally	Data not readily available
Standard Gibbs Free Energy of Formation (solid)	ΔGf°	To be determined computationally/from ΔHf° and S°	Data not readily available
Molar Heat Capacity (solid, at 298.15 K)	Cp	To be determined experimentally/computationally	Data not readily available
Melting Point	Tm	162-164°C[2][4]	335 °C[15]
Enthalpy of Fusion	ΔHfus	To be determined by DSC	Data not readily available

Conclusion

This technical guide has outlined a comprehensive framework for the determination of the thermodynamic properties of sodium 5-hydroxyvalerate. While direct experimental data is currently limited, the protocols for synthesis, characterization, and experimental measurement using techniques such as bomb calorimetry and differential scanning calorimetry provide a clear path forward for researchers. Furthermore, computational chemistry offers a valuable complementary approach for estimating these crucial parameters. The systematic application of the methodologies described herein will enable a thorough understanding of the

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thermodynamic profile of sodium 5-hydroxyvalerate, facilitating its effective use in scientific research and industrial applications.

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